

Essential Safety and Operational Guide for Handling URB-597

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Compound of Interest

Compound Name: URB-597

Cat. No.: B1682809

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **URB-597**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Chemical and Safety Data

URB-597, also known as (3'-(aminocarbonyl)[1,1'-biphenyl]-3-yl)-cyclohexylcarbamate, is a potent and selective inhibitor of fatty acid amide hydrolase (FAAH).^{[1][2][3][4]} Understanding its properties and associated hazards is critical for safe handling.

Property	Value	Reference
CAS Number	546141-08-6	[5]
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₃	[5]
Molecular Weight	338.4 g/mol	[5]
Hazard Statements	H319: Causes serious eye irritation. H410: Very toxic to aquatic life with long lasting effects.	[6]
Precautionary Statements	P264: Wash thoroughly after handling. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P391: Collect spillage. P501: Dispose of contents/container to an appropriate treatment and disposal facility.	[5][6]
IC ₅₀ Values	~5 nM (rat brain membranes), ~3 nM (human liver microsomes), ~0.5 nM (intact rat neurons)	[4][7][8]
Solubility	DMSO: >16.9 mg/mL	[7]

Personal Protective Equipment (PPE)

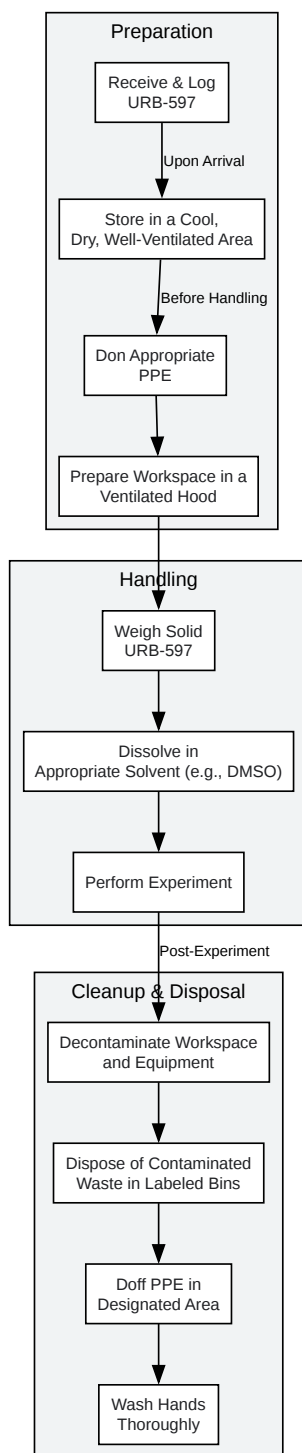
Strict adherence to PPE guidelines is mandatory to prevent exposure and ensure personal safety. The following equipment must be worn at all times when handling **URB-597**.

- Eye and Face Protection: Wear safety glasses with side shields or goggles.^[9] A face shield is required if there is a risk of splashing.^{[10][11]}
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are required.^[9] It is recommended to wear two pairs of gloves, especially during compounding, administration, and disposal.^[12] Gloves should be changed regularly or immediately if contaminated or torn.^[12]
- Body Protection: A disposable, low-permeability laboratory coat or gown with long sleeves and tight-fitting cuffs is mandatory.^{[12][13]}
- Respiratory Protection: For handling the solid compound where dust may be generated, a fit-tested N95 or higher respirator is necessary to protect against airborne particles.^{[9][13]}

Operational Workflow for Handling URB-597

The following diagram outlines the standard operating procedure for the safe handling of **URB-597**, from receiving to disposal.

Operational Workflow for Handling URB-597

[Click to download full resolution via product page](#)Caption: Standard operational workflow for handling **URB-597**.

Experimental Protocol: Preparation and Administration of URB-597 for In Vivo Studies

The following is a generalized protocol for the preparation and administration of **URB-597** for animal studies, based on common practices in published research. Researchers should adapt this protocol to their specific experimental design and institutional guidelines.

Materials:

- **URB-597** powder
- Vehicle solution (e.g., a mixture of 5% Tween 80, 5% polyethylene glycol 400, and 90% saline)[[14](#)]
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Sterile syringes and needles for administration

Procedure:

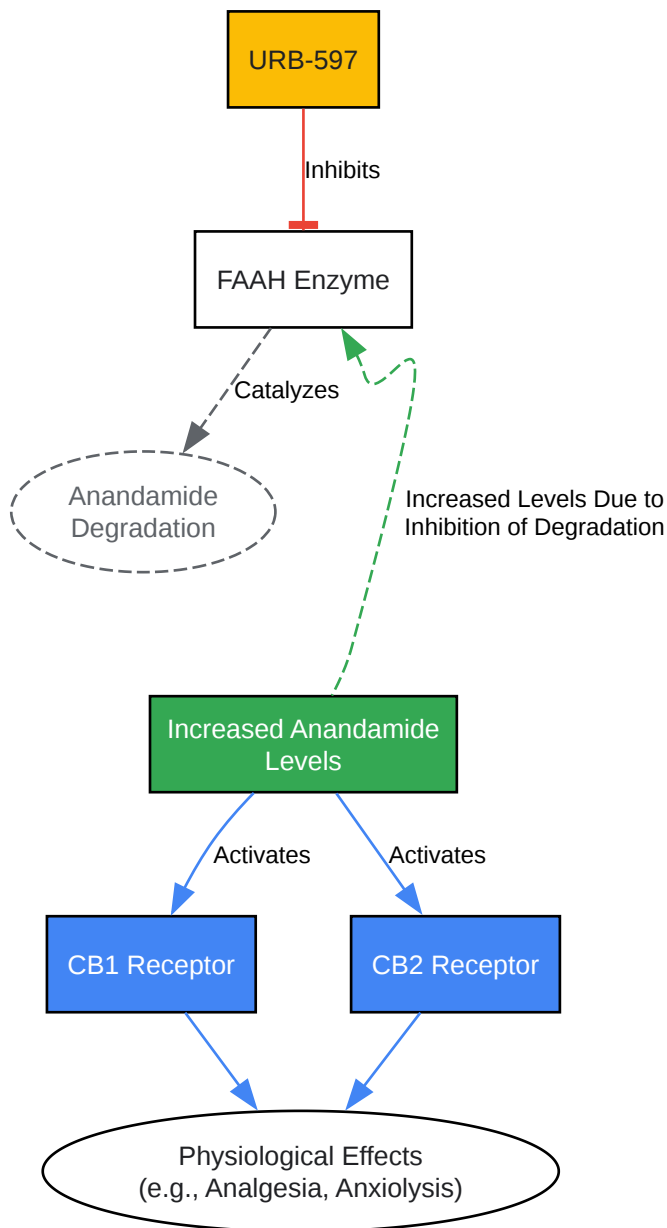
- Calculate the Required Amount: Based on the desired dose (e.g., 0.3 mg/kg) and the weight of the animals, calculate the total amount of **URB-597** and vehicle needed.[[15](#)]
- Weighing: In a chemical fume hood, carefully weigh the required amount of **URB-597** powder.
- Dissolution:
 - Add the weighed **URB-597** to a sterile microcentrifuge tube.
 - Add the appropriate volume of the vehicle solution.[[14](#)]
 - Vortex the mixture thoroughly until the powder is fully dissolved. Gentle warming (e.g., to 37°C) or brief sonication may aid in dissolution.[[7](#)]

- Administration:
 - Administer the **URB-597** solution to the animals via the desired route (e.g., intraperitoneal injection).[\[14\]](#)[\[16\]](#)
 - The administration is typically done a specific amount of time before the experimental procedure (e.g., 20-60 minutes).[\[14\]](#)[\[16\]](#)
- Post-Administration: Monitor the animals for any adverse reactions.

Mechanism of Action: FAAH Inhibition

URB-597 functions as a selective inhibitor of the fatty acid amide hydrolase (FAAH) enzyme.[\[1\]](#)[\[15\]](#) FAAH is the primary enzyme responsible for the degradation of the endocannabinoid anandamide (AEA).[\[3\]](#)[\[17\]](#) By inhibiting FAAH, **URB-597** leads to an increase in the endogenous levels of anandamide, which then acts on cannabinoid receptors (CB1 and CB2) to produce its physiological effects.[\[15\]](#)[\[18\]](#)

Signaling Pathway of URB-597 Action

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Caption: **URB-597** inhibits FAAH, increasing anandamide levels.

Disposal Plan

All waste contaminated with **URB-597**, including unused solutions, contaminated PPE, and labware, must be disposed of as hazardous chemical waste.[5] Follow all local, state, and federal regulations for hazardous waste disposal. Collect all waste in clearly labeled, sealed containers. Avoid releasing any amount of **URB-597** into the environment due to its high aquatic toxicity.[5][6]

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References

- 1. caymanchem.com [caymanchem.com]
- 2. URB 597 | Fatty Acid Amide Hydrolase | Tocris Bioscience [tocris.com]
- 3. apexbt.com [apexbt.com]
- 4. rndsystems.com [rndsystems.com]
- 5. URB597 - Safety Data Sheet [chemicalbook.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. glpbio.com [glpbio.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 10. epa.gov [epa.gov]
- 11. Personal Protective Equipment (PPE) and Other Government Agencies | FDA [fda.gov]
- 12. osha.gov [osha.gov]
- 13. pharmacytimes.com [pharmacytimes.com]
- 14. Frontiers | Acute Administration of URB597 Fatty Acid Amide Hydrolase Inhibitor Prevents Attentional Impairments by Distractors in Adolescent Mice [frontiersin.org]
- 15. Actions of the FAAH inhibitor URB597 in neuropathic and inflammatory chronic pain models - PMC [pmc.ncbi.nlm.nih.gov]

- 16. mdpi.com [mdpi.com]
- 17. EX-597 - Wikipedia [en.wikipedia.org]
- 18. scispace.com [scispace.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling URB-597]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682809#personal-protective-equipment-for-handling-urb-597]

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